

Application Notes and Protocols for the Preparation of Lanthanum(III) Iodide Solutions

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Compound of Interest

Compound Name: Lanthanum(III)iodide

Cat. No.: B8795739

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These application notes provide detailed protocols for the preparation of aqueous and organic solutions of Lanthanum(III) iodide (LaI_3). Due to the compound's hygroscopic and air-sensitive nature, careful handling is paramount to ensure the accuracy and reproducibility of experimental results.

Introduction

Lanthanum(III) iodide is a water-soluble inorganic compound that serves as a precursor in various chemical syntheses. Its solutions are utilized in catalysis, materials science, and pharmacological research. The preparation of stable and accurately concentrated LaI_3 solutions requires stringent adherence to protocols that account for its reactivity with atmospheric moisture and the potential for hydrolysis in aqueous media.

Safety and Handling Precautions

Lanthanum(III) iodide is irritating to the eyes, respiratory system, and skin. It is crucial to handle this compound in a well-ventilated area, preferably within a fume hood or a glovebox. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times. Anhydrous LaI_3 should be handled under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.

Quantitative Data Summary

A summary of the key physical and chemical properties of Lanthanum(III) iodide is provided in the table below for easy reference.

Property	Value	Citation(s)
Chemical Formula	LaI_3	[1]
Molar Mass	519.62 g/mol	[1]
Appearance	White to yellowish or gray solid/powder	
Melting Point	772-779 °C	[2]
Density	5.63 g/cm ³ at 25 °C	[1]
Solubility in Water	Very soluble	[1]
Solubility in Acetone	Very soluble	[2]
Solubility in THF	Reacts to form a soluble complex	[1]

Experimental Protocols

Protocol for Preparing an Aqueous Lanthanum(III) Iodide Stock Solution (e.g., 0.1 M)

To minimize hydrolysis, which can lead to the formation of insoluble lanthanum hydroxide or polymeric species, it is recommended to use slightly acidified water.[1]

Materials and Equipment:

- Anhydrous Lanthanum(III) iodide (LaI_3) powder
- High-purity, deionized water, degassed
- Dilute hydroiodic acid (HI) or acetic acid
- Volumetric flasks and pipettes

- Magnetic stirrer and stir bar
- pH meter
- Schlenk line or glovebox (recommended for handling anhydrous LaI_3)

Procedure:

- **Solvent Preparation:** Prepare a sufficient volume of deionized water and degas it by sparging with an inert gas (argon or nitrogen) for at least 30 minutes to remove dissolved oxygen. To prevent hydrolysis, acidify the water to a pH between 5 and 6 by adding a few drops of dilute hydroiodic acid or acetic acid.
- **Weighing of LaI_3 :** Inside a glovebox or under a continuous stream of inert gas, accurately weigh the required amount of anhydrous LaI_3 powder. For example, to prepare 100 mL of a 0.1 M solution, weigh 5.196 g of LaI_3 .
- **Dissolution:** Transfer the weighed LaI_3 to a volumetric flask containing a magnetic stir bar and approximately 80% of the final volume of the acidified, degassed water.
- **Mixing:** Immediately cap the flask and stir the mixture until the solid is completely dissolved.
- **Final Volume Adjustment:** Once the solid is fully dissolved, carefully add the acidified, degassed water to the calibration mark of the volumetric flask.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Store the solution in a tightly sealed container, preferably under an inert atmosphere, to prevent contamination and degradation.

Protocol for Preparing a Lanthanum(III) Iodide Solution in Tetrahydrofuran (THF) (e.g., 0.1 M)

The preparation of LaI_3 solutions in organic solvents must be performed under strictly anhydrous and anaerobic conditions, typically within a glovebox. Anhydrous LaI_3 reacts with THF to form a soluble complex, often the $\text{LaI}_3(\text{THF})_4$ adduct.^[1]

Materials and Equipment:

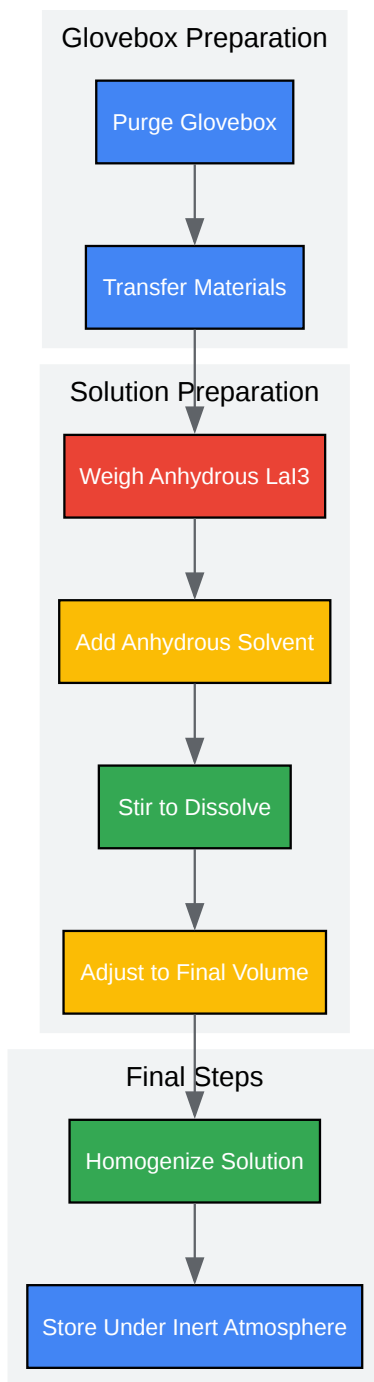
- Anhydrous Lanthanum(III) iodide (LaI_3) powder
- Anhydrous, oxygen-free tetrahydrofuran (THF)
- Glovebox with an inert atmosphere (<1 ppm O_2 , <1 ppm H_2O)
- Volumetric flask and pipette
- Analytical balance
- Magnetic stirrer and stir bar

Procedure:

- Glovebox Preparation: Ensure the glovebox is properly purged and the atmosphere is inert.
- Material Transfer: Transfer all necessary glassware, a sealed container of anhydrous LaI_3 , and anhydrous THF into the glovebox antechamber and cycle appropriately.
- Weighing of LaI_3 : Inside the glovebox, accurately weigh the required amount of anhydrous LaI_3 powder on an analytical balance. For 100 mL of a 0.1 M solution, this would be 5.196 g.
- Dissolution: Place a magnetic stir bar in a volumetric flask. Carefully transfer the weighed LaI_3 into the flask.
- Solvent Addition: Add a portion of the anhydrous THF to the flask and begin stirring. Anhydrous LaI_3 will react with THF to form a soluble complex.^[1]
- Complete Dissolution and Volume Adjustment: Continue adding THF while stirring until the solid is completely dissolved. Then, carefully add anhydrous THF up to the calibration mark of the volumetric flask.
- Homogenization: Cap the flask and stir the solution to ensure it is homogeneous.
- Storage: Store the solution in a sealed container within the glovebox to maintain its integrity.

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing a Lanthanum(III) iodide solution in an organic solvent under an inert atmosphere.

Workflow for Preparing Anhydrous LaI_3 Solution in Organic Solvent[Click to download full resolution via product page](#)Caption: Workflow for preparing an anhydrous LaI_3 solution.

Solution Stability and Storage

Aqueous solutions of LaI_3 are prone to hydrolysis, especially at neutral or basic pH. Storing the solution in a slightly acidic medium (pH 5-6) can enhance stability. Both aqueous and organic solutions should be stored in tightly sealed containers, preferably under an inert atmosphere, to prevent contamination from atmospheric moisture and carbon dioxide. For long-term storage, refrigeration may be considered, but the solution should be allowed to return to room temperature before use to avoid condensation. Regular checks for precipitation or discoloration are recommended to ensure the integrity of the solution.

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References

- 1. Lanthanum(III) iodide - Wikipedia [en.wikipedia.org]
- 2. lanthanum iodide [chemister.ru]
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